

Application Note: Preparation and Characterization of DPPC-d9 Liposomes using Sonication

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Compound of Interest

Compound Name: DPPC-d9
Cat. No.: B12421493

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Introduction

1,2-dipalmitoyl-sn-glycero-3-phosphocholine (DPPC) is a saturated phospholipid that is a major component of cell membranes and the primary constituent of pulmonary surfactant[1]. Its deuterated analog, **DPPC-d9**, is modified on the choline headgroup and serves as a valuable tool in various research applications[2]. The deuterium labeling provides a non-radioactive tracer for use in lipidomics studies for quantification, as well as in biophysical studies involving techniques like neutron scattering and nuclear magnetic resonance (NMR) to investigate lipid exchange and membrane dynamics[2][3][4].

Liposomes are microscopic vesicles composed of a lipid bilayer enclosing an aqueous core. They are widely used as drug delivery vehicles and model membrane systems[5][6]. Sonication is a common and straightforward method for preparing small unilamellar vesicles (SUVs) from multilamellar vesicle (MLV) dispersions[7][8]. This technique utilizes high-frequency sound waves to break down large, aggregated lipid structures into smaller, more uniform liposomes[8][9].

This application note provides a detailed protocol for the preparation of **DPPC-d9** liposomes using the probe sonication method. It also includes key physicochemical data and characterization parameters relevant to researchers, scientists, and drug development professionals.

Applications of DPPC-d9 Liposomes

- **Internal Standards:** **DPPC-d9** is suitable for use as an internal standard in mass spectrometry-based lipidomics for the accurate quantification of endogenous PC species[2].
- **Biophysical Studies:** The deuterium label allows for the study of lipid dynamics, such as lipid exchange between liposomes and lipoproteins or cell membranes, using techniques like small-angle neutron scattering (SANS)[3].
- **Drug Development:** Site-specifically deuterated lipids are being explored as a novel class of drugs to prevent cellular oxidative damage in various diseases[10].
- **Raman Microscopy:** The carbon-deuterium (C-D) bond provides a unique signal in the silent region of the cellular Raman spectrum, enabling advanced imaging and analysis of lipid metabolism and distribution[11].

Data Presentation

Physicochemical Properties of DPPC

The physical properties of **DPPC-d9** are nearly identical to those of its non-deuterated counterpart, DPPC.

Property	Value	Reference
Molecular Formula	C40H80NO8P	[12][13]
Molar Mass	734.05 g/mol	[12][13]
Phase Transition Temperature (Tm)	~41 °C	[1][13][14]
Physical Form	White to off-white powder	[13]
Solubility	Soluble in organic solvents (e.g., chloroform, ethanol); negligible in water	[13]

Typical Sonication Parameters and Resulting Liposome Characteristics

The size and polydispersity of liposomes are influenced by parameters such as sonication time, power, and lipid concentration[5][14].

Preparation Method	Lipid Composition	Mean Diameter (nm)	Polydispersity Index (PDI)	Reference
Probe Sonication	Omega-3 FAs Liposomes	90.1 ± 2.3	0.14	[6]
Bath Sonication	Omega-3 FAs Liposomes	381.2 ± 7.8	0.55	[6]
Horn Sonication	Soy Lecithin	~159	~0.14	[15]
Focused Ultrasound	Soy Lecithin	~114	~0.12	[15]

Note: The values presented are for general phospholipids and may vary slightly for **DPPC-d9**. Optimization is recommended for specific applications.

Experimental Protocols

This protocol is adapted from established methods for preparing pure DPPC liposomes via probe-tip sonication[5][16][17].

Materials

- 1,2-dipalmitoyl-sn-glycero-3-phosphocholine-d9 (**DPPC-d9**) powder
- Organic Solvent (e.g., Chloroform or Ethanol, HPLC grade)[17]
- Hydration Buffer (e.g., 20 mM HEPES, 100 mM NaCl, pH 7.4), filtered through a 0.2 µm filter[5][16]

Equipment

- Analytical balance
- Glass vials (e.g., 2.0 mL)[16]
- Rotary evaporator (for thin-film hydration method)
- Nitrogen gas stream (for thin-film hydration method)
- Probe-tip sonicator with a microtip adapter[5][16]
- Vortex mixer[16]
- Benchtop microcentrifuge[16]
- Ice bath
- Hearing protection[17]

Protocol: Thin-Film Hydration Followed by Sonication

This is the most common method for ensuring homogenous hydration of the lipid.

1. Lipid Film Formation

- Weigh the desired amount of **DPPC-d9** powder using an analytical balance. A typical scale is 25 mg[16][17].
- Dissolve the **DPPC-d9** powder in a suitable organic solvent (e.g., chloroform) in a round-bottom flask[9].
- Evaporate the organic solvent using a rotary evaporator to form a thin, uniform lipid film on the flask wall[9].
- Further dry the film under a gentle stream of nitrogen gas, followed by placing it under vacuum for at least 1-2 hours to remove any residual solvent[14][16].

2. Hydration of Lipid Film

- Pre-heat the hydration buffer to a temperature above the phase transition temperature (T_m) of DPPC ($\sim 41^\circ\text{C}$), for instance, to 50°C [14][18].
- Add the pre-heated buffer to the flask containing the dried lipid film. A typical concentration is 25 mg of lipid in 2.0 mL of buffer[16].
- Hydrate the lipid film by vortexing the mixture for several minutes at a temperature above the T_m . This will result in a milky white suspension of multilamellar vesicles (MLVs)[5][16].

3. Sonication to Form SUVs

- Transfer the MLV suspension to a small glass vial and place it in an ice bath to dissipate heat generated during sonication[18].
- Immerse the tip of the probe sonicator into the suspension. Ensure the tip does not touch the sides or bottom of the vial.
- Sonicate the suspension in pulsed cycles to prevent excessive heating. A typical setting is a 20% duty cycle with 2-second pulses followed by 2-5 second rest periods[5][16].
- The total sonication time determines the final size of the vesicles, with longer times generally producing smaller liposomes[5][19]. A total sonication time of 8-12 minutes is common[5][16]. For example, perform 4 cycles of 2 minutes total sonication time per cycle[16].
- Monitor the sample temperature closely to ensure it does not overheat, which can cause lipid degradation[16][17].

4. Post-Sonication Processing

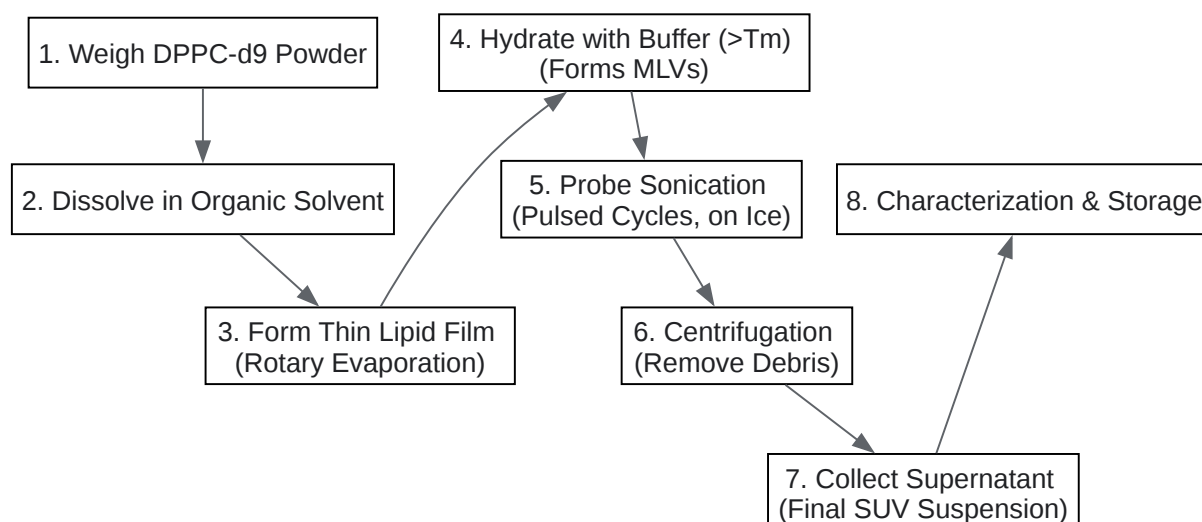
- After sonication, the solution should appear clearer.
- To remove any titanium particles shed from the sonicator probe and any remaining large lipid aggregates, centrifuge the sample at high speed (e.g., $10,000 \times g$) for 3-5 minutes[5][16].
- Carefully collect the supernatant, which contains the final **DPPC-d9** SUV suspension[16].

5. Storage

- Store the liposome suspension at 4°C. For short-term storage (up to 24 hours), this is generally acceptable[16].
- If samples have been stored, an additional centrifugation step is recommended before use to remove any precipitated lipid[16][17]. For long-term storage, freezing at -80°C after flash-freezing in liquid nitrogen can be performed, but stability should be verified[18].

Visualizations

Experimental Workflow



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Caption: Workflow for **DPPC-d9** Liposome Preparation.

Structure of a DPPC-d9 Unilamellar Liposome

Caption: Diagram of a **DPPC-d9** unilamellar liposome.

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